

An In-depth Technical Guide to 1-Bromo-3-chlorobenzene-d4

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Compound of Interest

Compound Name: 1-Bromo-3-chlorobenzene-d4

Cat. No.: B15555200

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-3-chlorobenzene-d4**, a deuterated analog of the versatile synthetic intermediate, 1-bromo-3-chlorobenzene. This document details its chemical identity, physical properties, and key applications in research and development, with a focus on its use as an internal standard and a building block in medicinal chemistry.

Core Compound Data

1-Bromo-3-chlorobenzene-d4 is a stable isotope-labeled compound that is primarily utilized as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).^[1] Its deuteration provides a distinct mass difference from the non-labeled compound, allowing for precise quantification in complex biological matrices.

Physicochemical Properties

A summary of the key physicochemical properties for both the deuterated and non-deuterated forms of 1-bromo-3-chlorobenzene is presented below. Data for the non-deuterated analog is

included for a comprehensive comparison.

Property	1-Bromo-3-chlorobenzene-d4	1-Bromo-3-chlorobenzene
CAS Number	1643577-43-8	108-37-2
Molecular Formula	C ₆ D ₄ BrCl	C ₆ H ₄ BrCl
Molecular Weight	195.48 g/mol	191.45 g/mol
Appearance	Liquid	Liquid
Boiling Point	Not available	196 °C (lit.)
Density	Not available	1.63 g/mL at 25 °C (lit.)
Refractive Index	Not available	n ₂₀ /D 1.576 (lit.)
SMILES	<chem>Clc1cccc(Br)c1</chem>	<chem>Clc1cccc(Br)c1</chem>
InChI Key	JRGGUPZKKTVKOV-UHFFFAOYSA-N	JRGGUPZKKTVKOV-UHFFFAOYSA-N

Chemical Structure

The chemical structure of **1-Bromo-3-chlorobenzene-d4** features a benzene ring substituted with one bromine atom and one chlorine atom at the meta positions. The four hydrogen atoms on the aromatic ring are replaced with deuterium.

Caption: Chemical structure of **1-Bromo-3-chlorobenzene-d4**.

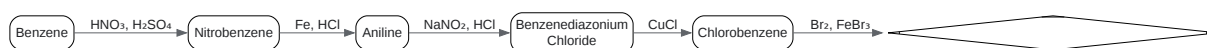
Synthesis and Experimental Protocols

While specific synthesis protocols for the deuterated compound are not widely published, the synthesis of its non-deuterated analog, 1-bromo-3-chlorobenzene, is well-established. This compound serves as a crucial intermediate in the synthesis of pharmaceuticals, including antithrombotic agents. The presence of two different halogens on the aromatic ring allows for selective functionalization in multi-step synthetic pathways.

A common synthetic route to 1-bromo-3-chlorobenzene involves a multi-step process starting from benzene, which includes nitration, reduction, diazotization (the Sandmeyer reaction), and finally, bromination.[2]

Representative Synthesis Workflow

The following diagram illustrates a common synthetic pathway to 1-bromo-3-chlorobenzene.



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Caption: Synthetic workflow for 1-Bromo-3-chlorobenzene from benzene.

Detailed Experimental Protocol: Sandmeyer Reaction for Chlorobenzene

This protocol outlines the synthesis of chlorobenzene from aniline, a key step in the overall synthesis of 1-bromo-3-chlorobenzene.

Materials:

- Aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Copper(I) Chloride (CuCl)
- Ice
- Distilled water
- Sodium Hydroxide (NaOH) solution

- Dichloromethane
- Anhydrous Calcium Chloride

Procedure:

- In a beaker, dissolve aniline in a mixture of concentrated HCl and water. Cool the solution to 0-5 °C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite to the aniline hydrochloride solution while maintaining the temperature between 0-5 °C. Stir continuously until the reaction is complete (indicated by a positive starch-iodide paper test for excess nitrous acid).
- In a separate flask, prepare a solution of copper(I) chloride in concentrated HCl.
- Slowly add the cold diazonium salt solution to the CuCl solution. A vigorous evolution of nitrogen gas will occur.
- After the addition is complete, warm the reaction mixture gently to ensure the complete decomposition of the diazonium salt.
- Separate the crude chlorobenzene layer. Wash it with a dilute NaOH solution and then with water.
- Dry the chlorobenzene over anhydrous calcium chloride and purify by distillation.

Applications in Drug Development

Aryl halides like 1-bromo-3-chlorobenzene are valuable precursors in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). A primary application is in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.

Representative Experimental Protocol: Suzuki-Miyaura Coupling

This protocol describes a typical Suzuki-Miyaura coupling reaction using 1-bromo-3-chlorobenzene as the aryl halide.

Materials:

- 1-Bromo-3-chlorobenzene
- Arylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3 , Cs_2CO_3)
- Solvent (e.g., Toluene, Dioxane, DMF)
- Water

Procedure:

- In a reaction flask, combine 1-bromo-3-chlorobenzene, the arylboronic acid, the palladium catalyst, and the base.
- Add the solvent and water to the flask.
- Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at a temperature typically ranging from 80-110 °C.
- Monitor the reaction progress using thin-layer chromatography (TLC) or GC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous work-up by adding water and extracting the product with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl compound.

The Suzuki-Miyaura coupling is a powerful tool for forming carbon-carbon bonds and is widely employed in the pharmaceutical industry for the synthesis of complex molecular scaffolds.[3][4]

Spectroscopic Data

The following table summarizes the key spectroscopic data for the non-deuterated 1-bromo-3-chlorobenzene. This information is crucial for reaction monitoring and product characterization.

Spectroscopic Data	1-Bromo-3-chlorobenzene
¹ H NMR (CDCl ₃)	δ 7.50 (t, J=1.8 Hz, 1H), 7.37 (ddd, J=7.9, 1.8, 1.0 Hz, 1H), 7.28 (t, J=7.9 Hz, 1H), 7.16 (ddd, J=7.9, 1.8, 1.0 Hz, 1H)[5]
Mass Spectrum (m/z)	192 (M ⁺), 190 (M ⁺), 111, 75[6]
IR Spectrum (cm ⁻¹)	3060, 1570, 1550, 1450, 1070, 870, 770, 680

Conclusion

1-Bromo-3-chlorobenzene-d4 is a valuable tool for researchers in analytical and medicinal chemistry. Its primary role as an internal standard is critical for the accurate quantification of its non-deuterated analog in various matrices. Furthermore, the synthetic utility of 1-bromo-3-chlorobenzene as a versatile building block, particularly in cross-coupling reactions, underscores its importance in the development of new chemical entities. The experimental protocols and data presented in this guide provide a foundational resource for scientists working with this compound and its derivatives.

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